

Comprehensive Safety & Handling Guide: 5-Bromo-2-chloro-3-ethylpyridine

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-3-ethylpyridine

Cat. No.: B13117324

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Executive Summary

5-Bromo-2-chloro-3-ethylpyridine (CAS: 1211529-99-5) is a highly functionalized heterocyclic building block extensively used in the synthesis of pharmaceutical intermediates. Its structure—featuring a pyridine core with halogen handles (bromo, chloro) and an alkyl (ethyl) substituent—makes it a critical scaffold for transition-metal catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Despite its utility, this compound presents specific handling challenges due to its potential for skin sensitization, respiratory irritation, and sensitivity to environmental factors (light, oxidation). This guide provides a self-validating safety protocol, moving beyond generic SDS advice to offer field-proven handling strategies for drug development laboratories.

Physicochemical Profile & Stability

Understanding the physical state and stability profile is the first line of defense. The ethyl substituent introduces lipophilicity and lowers the melting point compared to its methyl analog, often resulting in a low-melting solid or viscous oil at room temperature.

Property	Specification	Operational Implication
CAS Number	1211529-99-5	Unique identifier for inventory tracking.[1]
Formula	C ₇ H ₇ BrClN	Halogenated pyridine derivative.
Molecular Weight	220.49 g/mol	Calculation basis for stoichiometry.
Physical State	Low-melting solid or Oil	May require warming (~30°C) for transfer; handle as liquid to prevent spills.
Solubility	DMSO, DCM, Ethyl Acetate	Soluble in organic solvents; poor water solubility.
Stability	Light & Air Sensitive	CRITICAL: Store under inert gas (Ar/N ₂) in amber vials.
Reactivity	Electrophilic	Reacts violently with strong nucleophiles and oxidizing agents.

Hazard Identification (GHS Classification)

While specific toxicological data for this exact analog is limited, the Precautionary Principle dictates that we classify it based on the structure-activity relationship (SAR) of closely related halogenated pyridines (e.g., 5-Bromo-2-chloro-3-methylpyridine).

Signal Word:WARNING

Hazard Class	H-Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation.[2][3][4]
Eye Irritation	H319	Causes serious eye irritation. [2][4][5][6]
STOT-SE	H335	May cause respiratory irritation (Single Exposure).[4][6]

Toxicological Insight: Pyridine derivatives can penetrate the stratum corneum. The presence of halogens (Br, Cl) increases the potential for alkylating activity, suggesting a risk of sensitization upon repeated exposure. Always treat as a potential sensitizer.

Engineering Controls & Personal Protective Equipment (PPE)

Engineering Controls

- **Primary Containment:** All handling must occur within a certified Chemical Fume Hood with a face velocity of 80–100 fpm.
- **Inert Atmosphere:** For synthesis, use Schlenk line techniques or a glovebox to prevent hydrolytic degradation or oxidation, which can generate corrosive byproducts (HBr/HCl).

PPE Selection Logic

The choice of PPE is based on permeation resistance against the carrier solvent (often DCM or DMSO) and the compound itself.

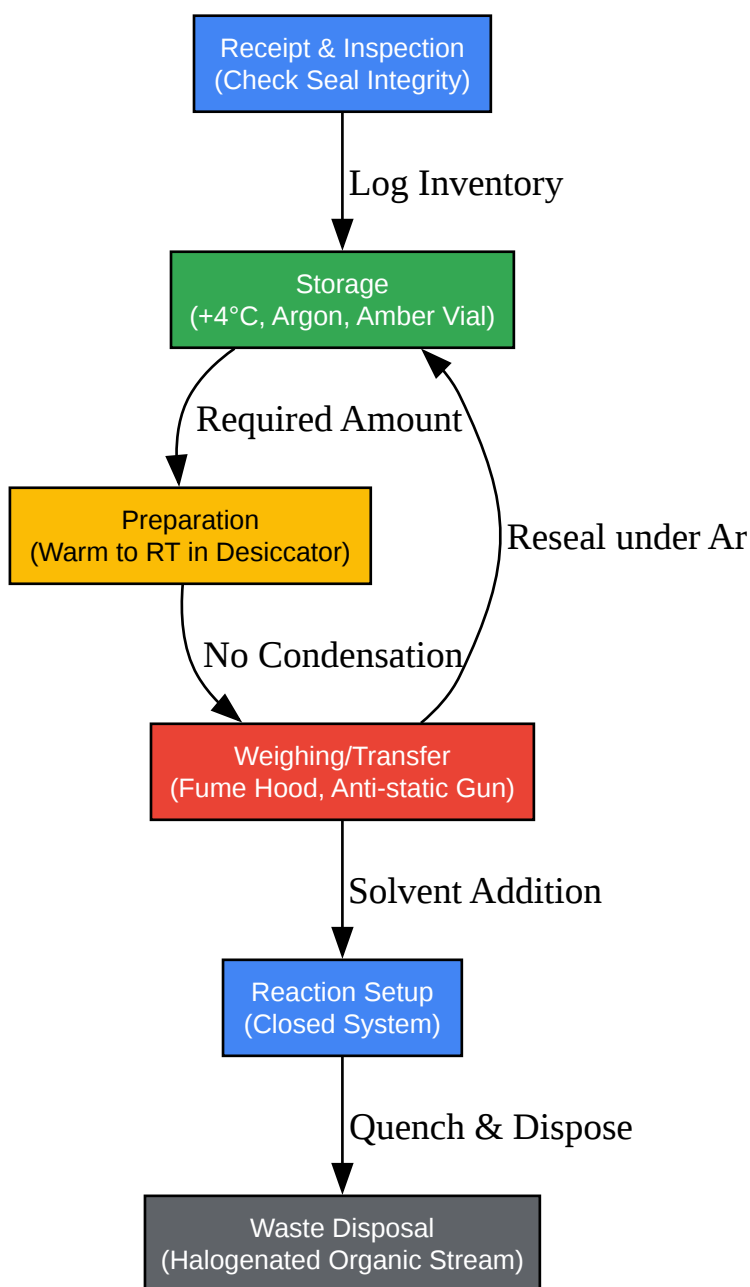
- **Hand Protection:**
 - **Standard:** Double-gloving with Nitrile (min thickness 0.11 mm).
 - **High Risk (Spills/Synthesis):** Silver Shield (Laminate) under Nitrile gloves. Rationale: Halogenated heterocycles in organic solvents can permeate standard nitrile rapidly.

- Eye Protection: Chemical splash goggles (ANSI Z87.1). Face shield required if handling >5g or heating.
- Respiratory: If fume hood is unavailable (emergency only), use a full-face respirator with OV/AG (Organic Vapor/Acid Gas) cartridges.

Operational Protocols

Safe Handling Workflow

This workflow integrates the "Chain of Custody" approach to ensure the compound is never exposed to an uncontrolled environment.



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Figure 1: Safe handling lifecycle for moisture/air-sensitive halogenated pyridines.

Step-by-Step Handling Procedure

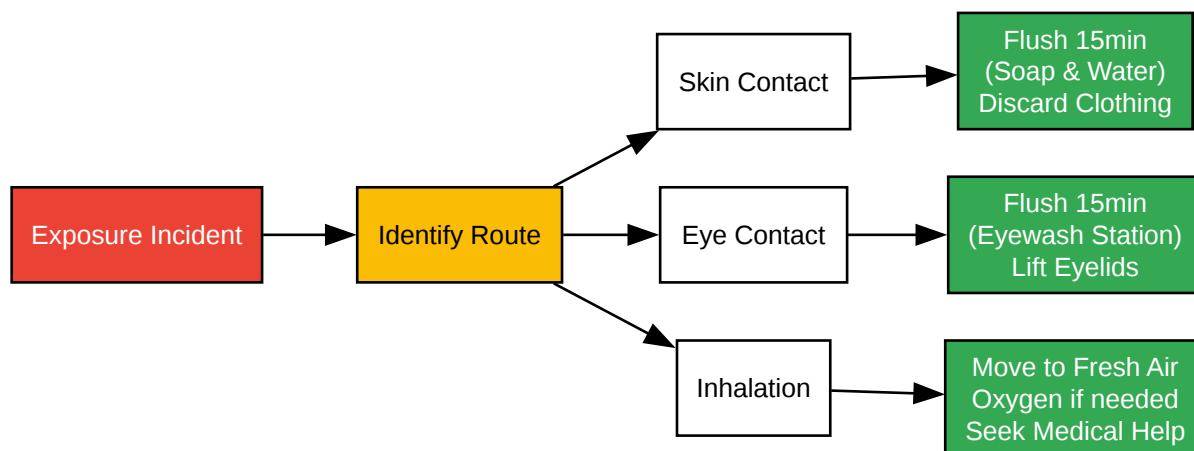
- Acclimatization: Remove the vial from the refrigerator (+4°C) and place it in a desiccator. Allow it to warm to room temperature (approx. 30 mins) before opening.

- Why? Opening a cold vial introduces atmospheric moisture, leading to hydrolysis and degradation.
- Transfer:
 - If Solid: Use a disposable anti-static spatula.
 - If Liquid/Oil: Use a gas-tight syringe or positive-displacement pipette to prevent dripping.
- Inerting: After use, backfill the headspace of the storage vial with dry Nitrogen or Argon and seal with Parafilm.

Emergency Response & First Aid

In the event of exposure, immediate action limits systemic absorption.

Exposure Response Logic



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Figure 2: Immediate response decision tree for exposure incidents.[2]

Spill Cleanup (Small Scale < 10g)

- Evacuate: Clear the immediate area.
- PPE Up: Don Silver Shield gloves and respiratory protection if outside a hood.

- Absorb: Use a Vermiculite or Sand dam to contain the oil/solid. Do not use combustible materials (sawdust).
- Decontaminate: Clean the surface with a 10% bleach solution (destroys residual pyridine ring) followed by soap and water.
- Disposal: Collect all waste in a container labeled "Hazardous Waste: Halogenated Organics."

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